

Mordant yellow 8 CAS number and molecular weight

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Compound of Interest

Compound Name: C.I. Mordant yellow 8

Cat. No.: B1585443

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In-Depth Technical Guide to Mordant Yellow 8

For Researchers, Scientists, and Drug Development Professionals

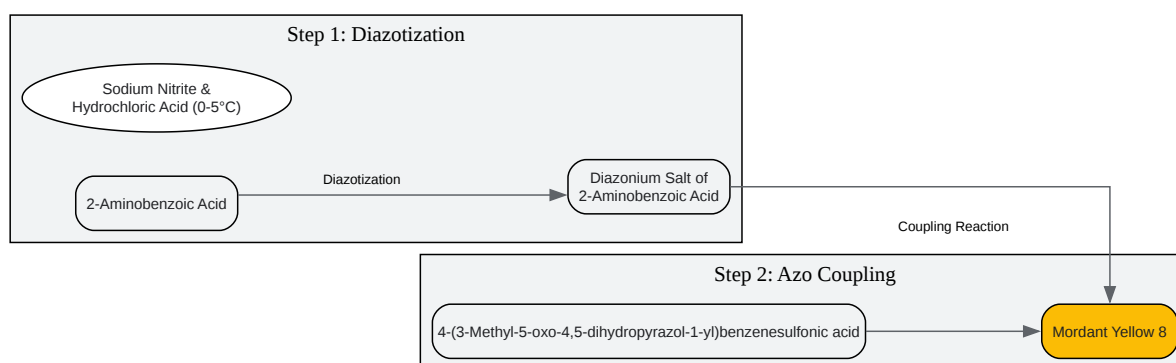
Core Chemical Data

Mordant Yellow 8, a monoazo dye, is recognized for its utility in various industrial and research applications. The fundamental chemical and physical properties of this compound are summarized below.

Property	Value	Reference(s)
CAS Number	6359-83-7	[1]
Molecular Weight	446.35 g/mol	[1]
Molecular Formula	C17H12N4Na2O6S	[1]
Synonyms	C.I. 18821, Eriochromal Yellow 3R	[1]
Physical Form	Powder	[2]
Solubility	Soluble in water	[1]

Synthesis and Manufacturing

The industrial synthesis of Mordant Yellow 8 involves a two-step diazotization and coupling reaction.[1] The process begins with the diazotization of 2-aminobenzoic acid, which is then coupled with 4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid to form the final dye molecule.[1]



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Diagram 1: Synthesis of Mordant Yellow 8.

Experimental Protocols

Textile Dyeing with Mordant Yellow 8

Mordant Yellow 8 is utilized in the textile industry for dyeing protein fibers like wool and silk, and can also be applied to cotton with the use of a mordant.[3] The mordant, typically a metal salt such as aluminum or iron, forms a coordination complex with the dye and the fiber, enhancing the dye's fastness.[3]

A general laboratory-scale protocol for dyeing wool with Mordant Yellow 8 is as follows:

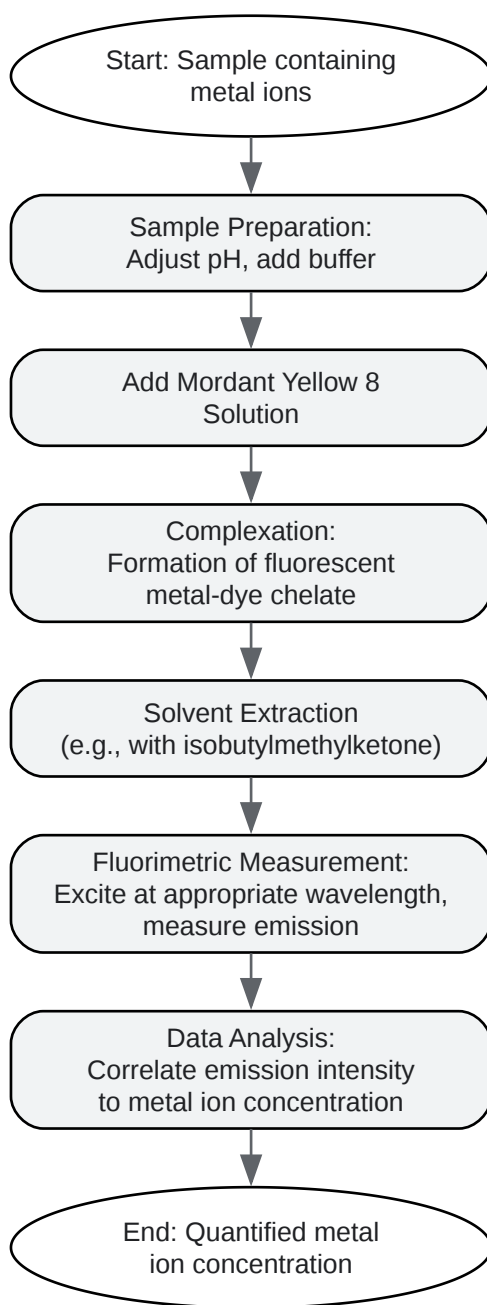
- Scouring: The wool sample is first scoured in a dilute soap solution to remove impurities.

- Mordanting: The scoured wool is immersed in a mordant bath containing a metal salt (e.g., potassium aluminum sulfate) and heated.
- Dyeing: The mordanted wool is then transferred to a dyebath containing Mordant Yellow 8. The bath is heated to facilitate dye uptake.
- Rinsing: After dyeing, the wool is thoroughly rinsed with water to remove any unfixed dye.

Hypothetical Analytical Application: Fluorimetric Determination of Metal Ions

While a specific protocol for Mordant Yellow 8 in fluorimetric analysis is not readily available, a method can be adapted from similar mordant dyes, such as Mordant Red 19, which is used for the determination of aluminum traces in solutions.^{[4][5]} The underlying principle is the formation of a fluorescent metal-chelate complex.

A potential experimental workflow for this application is outlined below:



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Diagram 2: Hypothetical workflow for metal ion determination.

Applications in Research and Industry

The primary application of Mordant Yellow 8 is in the textile industry as a dye.[2] Its ability to form stable complexes with metal ions also suggests potential applications in analytical chemistry for the detection and quantification of metals.[4][5] However, there is currently limited

information available regarding its use in biological signaling pathway research or drug development.

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